

handling and storage procedures for bromotrifluoroethylene in the lab

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bromotrifluoroethylene

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Application Notes and Protocols for Bromotrifluoroethylene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **bromotrifluoroethylene** (BTFE) in a laboratory setting. Adherence to these guidelines is crucial to mitigate the risks associated with this hazardous chemical.

Introduction

Bromotrifluoroethylene (C_2BrF_3) is a colorless, highly flammable gas with a musty, phosgene-like odor.^[1] It is a valuable reagent in the synthesis of trifluorovinyl compounds.^[1] However, it also presents significant health and safety hazards, including toxicity, flammability, and the potential for spontaneous polymerization.^{[1][2]} These protocols are designed to ensure the safe use of **bromotrifluoroethylene** in a laboratory environment.

Hazard Identification and Data Summary

Bromotrifluoroethylene is classified as a highly flammable and reactive chemical, posing a dangerous fire and explosion hazard.^[2] It can also cause skin, eye, and respiratory irritation.^{[3][4][5]}

Table 1: Physical and Chemical Properties of **Bromotrifluoroethylene**

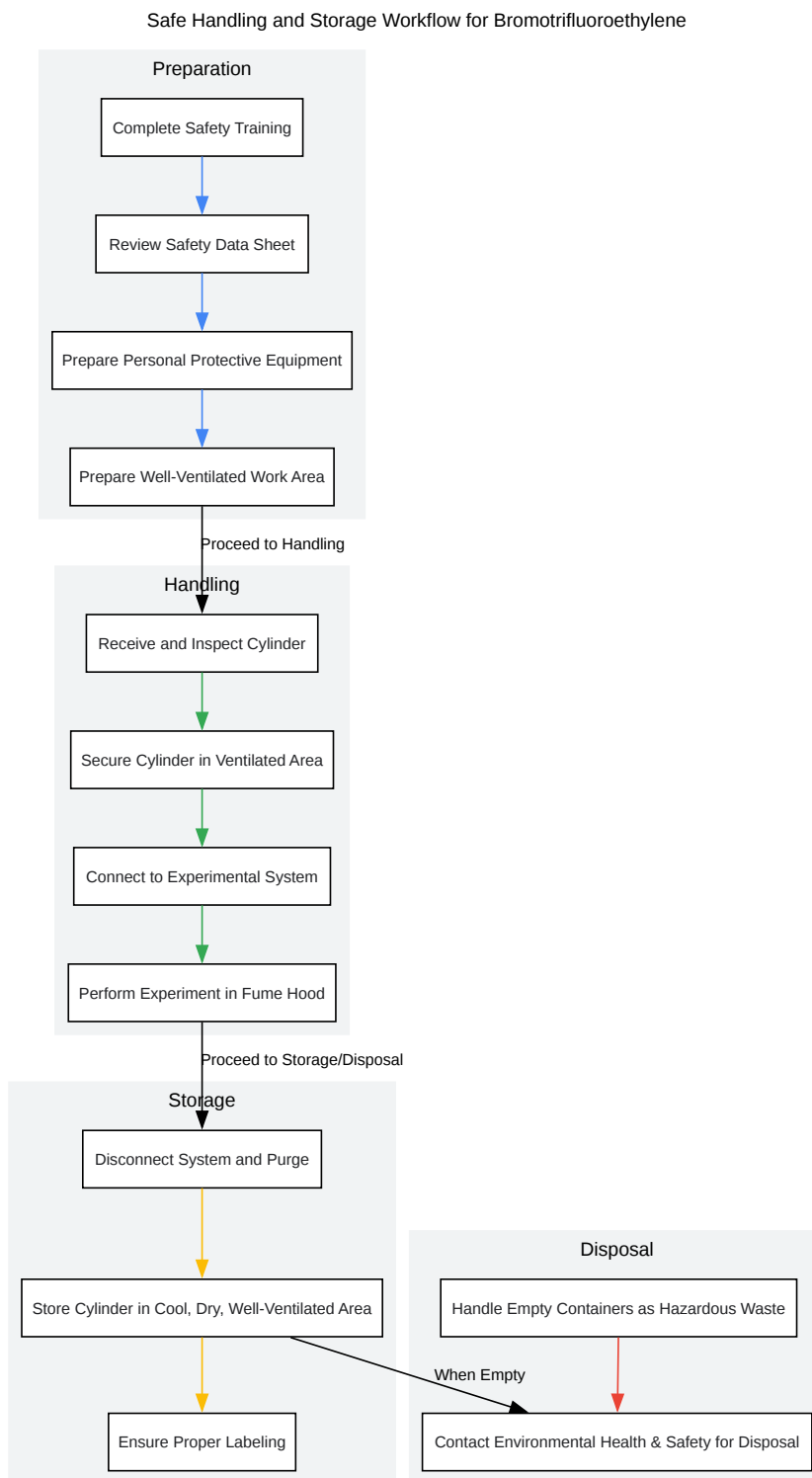
Property	Value	Reference
Chemical Formula	C ₂ BrF ₃	[1]
Molar Mass	160.921 g/mol	[1][6]
Appearance	Colorless gas	[1][2][6]
Odor	Moldy, phosgene-like	[1]
Boiling Point	-2.5 °C	[1][6][7]
UN Number	2419	[1]

Table 2: GHS Hazard Statements for **Bromotrifluoroethylene**

Hazard Code	Statement	Reference
H220	Extremely flammable gas	[1][6]
H280	Contains gas under pressure; may explode if heated	[1][5][6]
H315	Causes skin irritation	[1][3][5][6]
H319	Causes serious eye irritation	[1][3][5][6]
H330	Fatal if inhaled	[6]
H332	Harmful if inhaled	[1][3][5][6]
H335	May cause respiratory irritation	[1][3][4][5][6]

Safe Handling and Storage Workflow

The following diagram outlines the essential workflow for the safe handling and storage of **bromotrifluoroethylene** in the laboratory.



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Caption: Workflow for safe handling and storage of **bromotrifluoroethylene**.

Experimental Protocols

Due to the hazardous nature of **bromotrifluoroethylene**, all work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

Personal Protective Equipment (PPE)

Before handling **bromotrifluoroethylene**, ensure the following PPE is worn:

- Eye Protection: Tightly fitting safety goggles with side-shields or a full-face shield.[\[3\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).[\[3\]](#)[\[4\]](#)
- Body Protection: A flame-retardant lab coat and appropriate protective clothing.[\[2\]](#)[\[3\]](#)
- Respiratory Protection: If exposure limits are exceeded, a full-face respirator with appropriate cartridges is necessary.[\[3\]](#) For emergency situations, a self-contained breathing apparatus (SCBA) should be used.[\[3\]](#)

Engineering Controls

- Ventilation: All handling of **bromotrifluoroethylene** must be performed in a well-ventilated area, with a strong recommendation for using a chemical fume hood.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Ignition Sources: All sources of ignition, such as open flames, sparks, and hot surfaces, must be eliminated from the work area.[\[2\]](#)[\[3\]](#) Use only non-sparking tools and explosion-proof equipment.[\[2\]](#)[\[3\]](#)
- Grounding: Metal containers used for transferring **bromotrifluoroethylene** should be grounded and bonded to prevent static discharge.[\[2\]](#)
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[\[2\]](#)[\[4\]](#)

General Handling Procedure for a Gas Cylinder

- Training: Ensure you have received proper training on the handling of hazardous gases before commencing any work.[\[2\]](#)

- Inspection: Upon receipt, visually inspect the cylinder for any signs of damage or leaks.
- Transport: Use a cylinder cart to move the cylinder. Do not roll or drag the cylinder.
- Securing: Securely fasten the cylinder in an upright position in a well-ventilated area or a gas cabinet.[\[5\]](#)
- Connection: Use appropriate regulators, tubing, and fittings designed for flammable and corrosive gases. Check for leaks using a suitable leak detection solution (e.g., soapy water) after making connections.
- Operation: Open the cylinder valve slowly. Conduct all experimental work within a fume hood.
- Shutdown: When the experiment is complete, close the cylinder valve. Purge the system with an inert gas (e.g., nitrogen or argon).
- Disconnection: Once the system is purged and depressurized, disconnect the cylinder. Replace the valve cap.

Storage Procedures

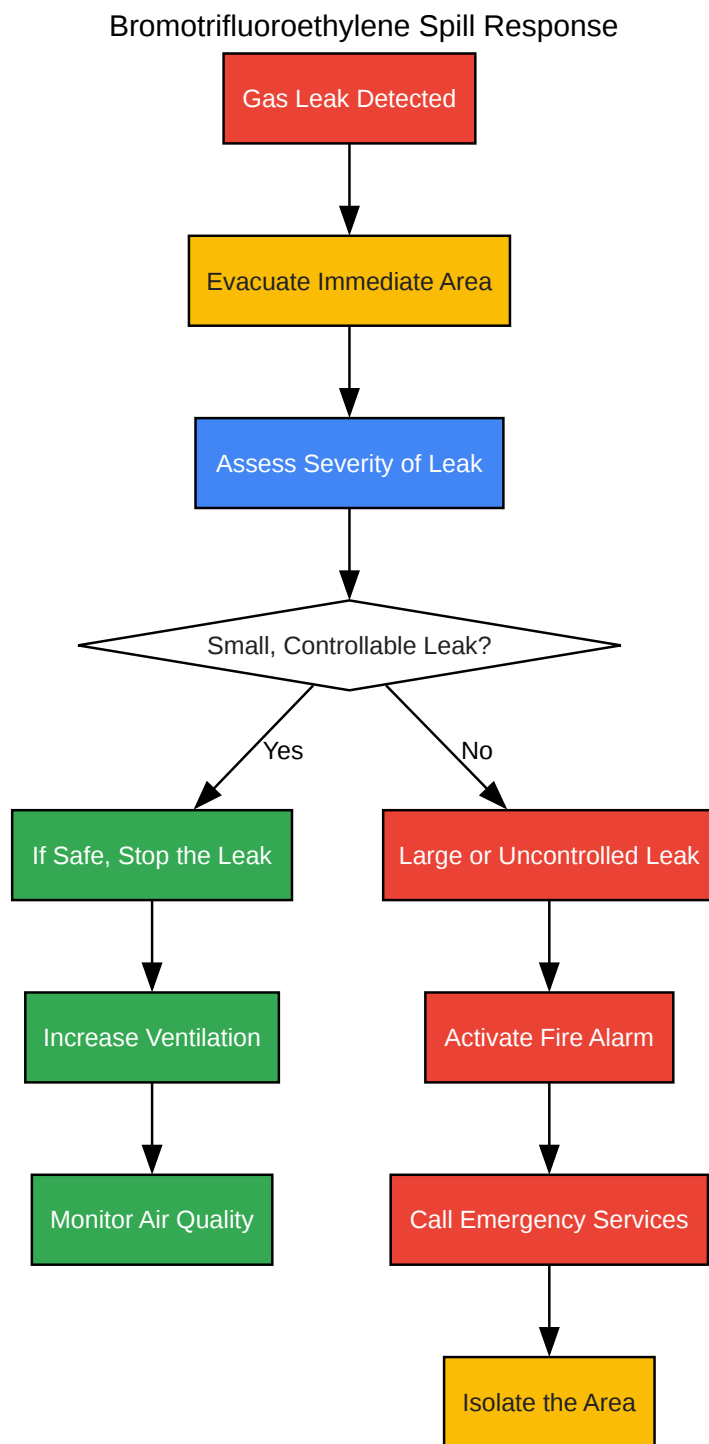
Proper storage of **bromotrifluoroethylene** is critical to prevent accidents.

- Location: Store cylinders in a cool, dry, well-ventilated area away from heat, sunlight, and sources of ignition.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Segregation: Store **bromotrifluoroethylene** cylinders separately from incompatible materials, especially oxidizing agents (e.g., perchlorates, peroxides, nitrates), strong acids, and strong bases.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Container: Keep the container tightly closed and properly labeled.[\[2\]](#)[\[3\]](#)
- Inhibitor: **Bromotrifluoroethylene** may polymerize spontaneously.[\[1\]](#) This can be inhibited by the addition of tributylamine.[\[1\]](#)[\[6\]](#)[\[7\]](#) Check the supplier's information regarding the presence of an inhibitor.

Spill and Emergency Procedures

In the event of a leak or spill, immediate action is required.

Spill Response Decision Tree



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Caption: Decision tree for responding to a **bromotrifluoroethylene** gas leak.

First Aid Measures

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[3][4]
Seek immediate medical attention.[3][5]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[3][4]
Remove contaminated clothing.[2] If skin irritation occurs, get medical help.[3] For contact with the liquefied gas, which can cause frostbite, immerse the affected area in warm water.[2]
- Eye Contact: Rinse cautiously with water for several minutes.[3] Remove contact lenses if present and easy to do. Continue rinsing.[3] Seek immediate medical attention.[4][5]
- Ingestion: Ingestion is unlikely for a gas. If it occurs, do not induce vomiting and seek immediate medical attention.[3][5]

Disposal Procedures

- Waste Disposal: **Bromotrifluoroethylene** and any materials contaminated with it must be disposed of as hazardous waste.[2] This should be done through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[3] Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.[2]
- Container Disposal: Empty cylinders should be returned to the supplier. Never attempt to refill or reuse cylinders. Contaminated packaging should be triple-rinsed (if appropriate for the container type) and disposed of according to institutional and regulatory guidelines.[3] The first rinse of a container that held a highly toxic substance should be collected as hazardous waste.[8]

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- To cite this document: BenchChem. [handling and storage procedures for bromotrifluoroethylene in the lab]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1204643#handling-and-storage-procedures-for-bromotrifluoroethylene-in-the-lab]

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